

# 6-(Benzothiophen-2-YL)-1H-indole IUPAC name and CAS number

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **6-(Benzothiophen-2-YL)-1H-indole**

Cat. No.: **B1629642**

[Get Quote](#)

## Technical Guide: 6-(Benzothiophen-2-yl)-1H-indole

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of the chemical compound **6-(Benzothiophen-2-yl)-1H-indole**, including its chemical identifiers and a summary of the current landscape of available information regarding its synthesis and biological importance.

## Chemical Identification

Property	Value	Reference
IUPAC Name	6-(1-benzothiophen-2-yl)-1H-indole	<a href="#">[1]</a>
CAS Number	885273-41-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>16</sub> H <sub>11</sub> NS	<a href="#">[2]</a>
Molecular Weight	249.33 g/mol	<a href="#">[2]</a>

## Overview

**6-(Benzothiophen-2-yl)-1H-indole** is a heterocyclic compound containing both an indole and a benzothiophene moiety. These two ring systems are prevalent in a vast number of

biologically active compounds, suggesting that their combination in a single molecule could be of interest in medicinal chemistry and drug discovery.[3][4]

Despite the potential interest, a comprehensive review of publicly available scientific literature and chemical databases reveals a notable lack of in-depth studies specifically focused on **6-(Benzothiophen-2-yl)-1H-indole**. While general synthetic methods for indole and benzothiophene derivatives are well-documented, specific experimental protocols for the synthesis of this particular molecule are not readily available. Similarly, there is a scarcity of published data on its biological activity, including quantitative data from experimental assays or its involvement in specific signaling pathways.

The following sections provide a general overview of the synthetic strategies and biological significance of the constituent indole and benzothiophen-2-yl scaffolds, which may inform future research into **6-(Benzothiophen-2-yl)-1H-indole**.

## General Synthetic Strategies

The synthesis of molecules containing both indole and benzothiophene rings can be approached through various established organic chemistry reactions. While a specific protocol for **6-(Benzothiophen-2-yl)-1H-indole** is not detailed in the available literature, the following general methods are relevant for the formation of these heterocyclic systems.

### Indole Synthesis

The indole ring is a key structural motif in many natural products and pharmaceuticals.[5] Several named reactions are commonly employed for its synthesis:

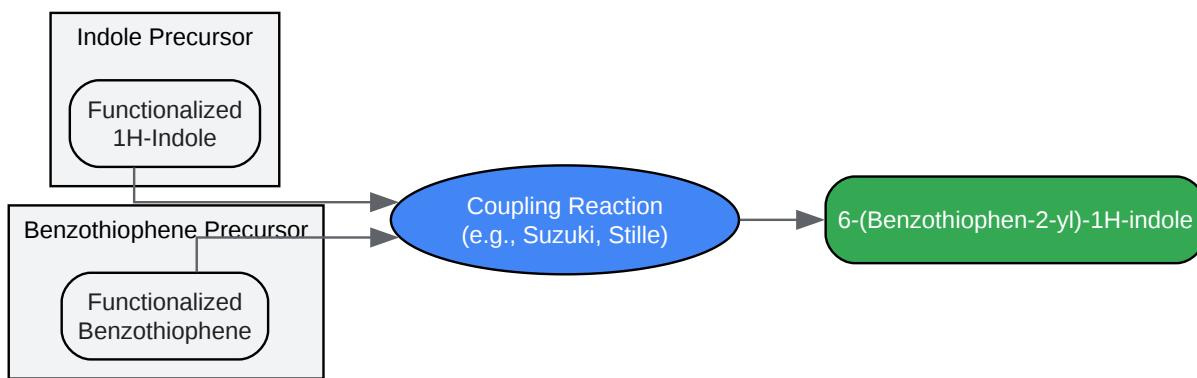
- Fischer Indole Synthesis: This is a widely used method that involves the reaction of a phenylhydrazine with an aldehyde or ketone in the presence of an acid catalyst.[5]
- Pictet-Spengler Reaction: This reaction involves the cyclization of a  $\beta$ -arylethylamine with an aldehyde or ketone.[5]

### Benzothiophene Synthesis

Benzothiophenes are also important structural units in medicinal chemistry.[1] General synthetic approaches include:

- Base-Catalyzed Cyclization: An efficient, metal-free method for synthesizing benzothiophene derivatives involves a base-promoted propargyl–allenyl rearrangement followed by cyclization and allyl migration.[1][2]

A potential synthetic workflow for **6-(Benzothiophen-2-yl)-1H-indole** could involve the coupling of a pre-functionalized indole with a benzothiophene precursor, or the construction of one heterocycle onto the other. A logical representation of such a generalized synthetic approach is depicted below.



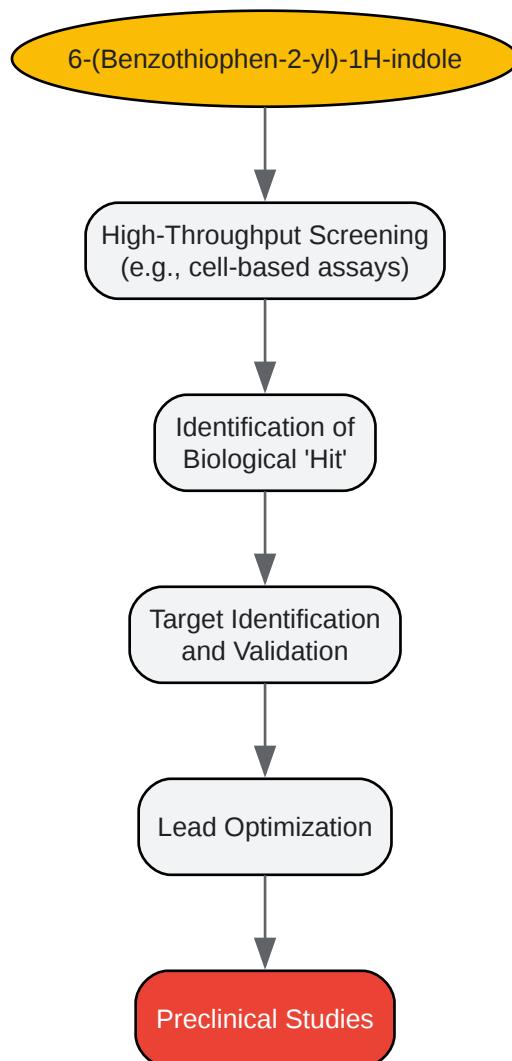
[Click to download full resolution via product page](#)

Caption: Generalized synthetic strategy for **6-(Benzothiophen-2-yl)-1H-indole**.

## Potential Biological Significance

The indole nucleus is a prominent feature in a wide array of biologically active compounds, exhibiting properties such as anticancer, antimicrobial, antiviral, and anti-inflammatory activities.[3][4] Similarly, benzothiophene derivatives have been investigated for a range of therapeutic applications. The combination of these two pharmacophores in **6-(Benzothiophen-2-yl)-1H-indole** suggests a potential for biological activity, though specific studies are needed to confirm this.

Given the lack of specific data, a hypothetical workflow for investigating the biological activity of this compound is presented below.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. BJOC - Synthesis of benzothiophene and indole derivatives through metal-free propargyl-allene rearrangement and allyl migration [beilstein-journals.org]
- 2. beilstein-journals.org [beilstein-journals.org]

- 3. researchgate.net [researchgate.net]
- 4. digital.car.chula.ac.th [digital.car.chula.ac.th]
- 5. Synthesis of indole derivatives as prevalent moieties present in selected alkaloids - RSC Advances (RSC Publishing) DOI:10.1039/D1RA05972F [pubs.rsc.org]
- To cite this document: BenchChem. [6-(Benzothiophen-2-YL)-1H-indole IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1629642#6-benzothiophen-2-yl-1h-indole-iupac-name-and-cas-number>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)